

What is Secnidazole-d4 and its chemical properties

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Compound of Interest

Compound Name: Secnidazole-d4

Cat. No.: B15562720

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An In-depth Technical Guide to Secnidazole-d4

Introduction

Secnidazole-d4 is the deuterium-labeled version of Secnidazole, a second-generation 5-nitroimidazole antimicrobial agent.^{[1][2]} Like its parent compound, it is structurally related to other nitroimidazoles such as metronidazole and tinidazole.^[3] The primary use of **Secnidazole-d4** is as an internal standard in pharmacokinetic studies and bioanalytical assays, particularly in methods utilizing mass spectrometry for the quantification of Secnidazole in biological matrices.^[4] The deuterium labeling provides a distinct mass-to-charge ratio (m/z) that allows it to be differentiated from the unlabeled drug, ensuring high accuracy and precision in quantitative analysis.

Chemical and Physical Properties

The fundamental chemical properties of **Secnidazole-d4** are nearly identical to those of Secnidazole, with the notable exception of its molecular weight, which is increased by the mass of the four deuterium atoms. The following table summarizes the key quantitative data for both compounds.

Property	Secnidazole-d4	Secnidazole
Molecular Formula	C ₇ H ₇ D ₄ N ₃ O ₃	C ₇ H ₁₁ N ₃ O ₃
Molecular Weight	189.21 g/mol	185.18 g/mol
CAS Number	Not specified	3366-95-8
Melting Point	Not specified (Expected to be similar to Secnidazole)	76°C
Solubility	Not specified	Water: 34 mg/mL Ethanol: 35 mg/mL DMSO: 60 mg/mL
Appearance	Not specified	Creamy White Crystalline Powder

Experimental Protocols

Synthesis of Secnidazole

The synthesis of **Secnidazole-d4** would follow the same reaction pathway as Secnidazole, but would utilize deuterated starting materials. A common method for synthesizing the parent compound, Secnidazole, is described in patent literature and involves the reaction of 2-methyl-5-nitroimidazole with a propylene-derived reactant.

General Procedure:

- **Reactants:** 2-methyl-5-nitroimidazole and 1-bromo-2-propanol are used as the primary raw materials.
- **Solvent & Catalyst:** The reaction is carried out in acetone, which serves as the solvent. Potassium carbonate or sodium carbonate is used as a catalyst.
- **Reaction Conditions:** The mixture of reactants, catalyst, and solvent is subjected to a reflux reaction.
- **Purification:** Following the reaction, the resulting mixture is separated and purified to yield Secnidazole.

A specific embodiment of this process involves mixing 2-methyl-5-nitroimidazole, 1-bromo-2-propanol, potassium carbonate, and acetone in a molar ratio of 1:2:2.1:14, respectively, in a glass reaction still. The mixture is then heated to reflux to drive the reaction to completion.

Analytical Method: LC-MS/MS Quantification in Human Plasma

Secnidazole-d4 is ideally suited for use as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the precise quantification of Secnidazole in biological samples like human plasma.

Methodology:

- Sample Preparation (Liquid-Liquid Extraction):
 - Aliquots of human plasma samples are mixed with **Secnidazole-d4** (as the internal standard).
 - A suitable organic solvent is added to extract the analyte and the internal standard from the plasma matrix.
 - The mixture is vortexed and centrifuged to separate the organic and aqueous layers.
 - The organic layer is transferred and evaporated to dryness under a stream of nitrogen.
 - The residue is reconstituted in the mobile phase for injection into the LC-MS/MS system.
- Chromatographic Separation:
 - Column: A reverse-phase C18 column, such as an Inertsil ODS-3V (5µm, 4.6 × 150 mm), is typically used for separation.
 - Mobile Phase: An isocratic mobile phase consisting of a mixture of an organic solvent (e.g., Acetonitrile) and an aqueous buffer (e.g., 10mM Ammonium acetate) is employed.
 - Flow Rate: A constant flow rate, for example, 1.0 mL/min, is maintained.
- Mass Spectrometric Detection:

- Ionization: The detection is achieved using a tandem mass spectrometer operating in positive ionization mode.
- Monitoring: Multiple Reaction Monitoring (MRM) is used for quantification. The mass transitions monitored are specific for the parent and daughter ions of both Secnidazole and **Secnidazole-d4**.
 - Secnidazole: m/z 185.95 \rightarrow 127.73
 - Secnidazole-d6 (as an example): m/z 192.04 \rightarrow 127.76

Visualizations

Chemical Structure of Secnidazole-d4

*Chemical structure of **Secnidazole-d4**.*

LC-MS/MS Experimental Workflow

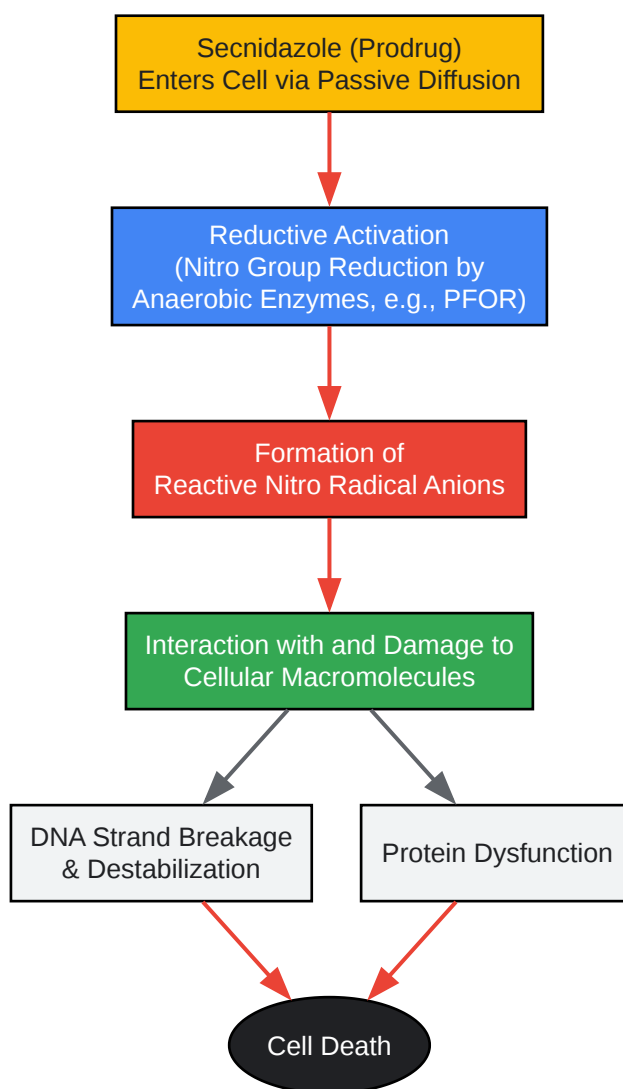


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Workflow for the quantification of Secnidazole using LC-MS/MS.

Mechanism of Action of Secnidazole

Secnidazole is a prodrug that requires activation within the target organism. Its mechanism of action is characteristic of nitroimidazole compounds and is particularly effective in anaerobic environments.



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Simplified pathway of Secnidazole's mechanism of action.

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